

An In-depth Technical Guide on 2-(Furan-2-yl)-1-tosylpyrrolidine

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Compound of Interest

Compound Name: 2-(Furan-2-yl)-1-tosylpyrrolidine

Cat. No.: B2903993

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Disclaimer: A comprehensive search for the Chemical Abstracts Service (CAS) number for **2-(Furan-2-yl)-1-tosylpyrrolidine** did not yield a specific identifier for this compound. The absence of a dedicated CAS number typically indicates that the compound is not commercially available as a stock chemical and has limited documentation in publicly accessible chemical databases and literature. Consequently, this guide focuses on the synthesis of **2-(Furan-2-yl)-1-tosylpyrrolidine** from its known precursor, 2-(Furan-2-yl)pyrrolidine, and provides physicochemical data for the precursor.

Precursor Data: 2-(Furan-2-yl)pyrrolidine

The direct precursor for the synthesis of **2-(Furan-2-yl)-1-tosylpyrrolidine** is 2-(Furan-2-yl)pyrrolidine. The physicochemical properties of this precursor are summarized in the table below.

Property	Value	Source
CAS Number	90086-89-8	[1] [2]
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
IUPAC Name	2-(furan-2-yl)pyrrolidine	[1]
Canonical SMILES	C1CC(NC1)C2=CC=CO2	[1]
InChI Key	LIFJPSLQRGQNMM- UHFFFAOYSA-N	[1]
XLogP3 (Predicted)	0.9	[1]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	1	[2]
Exact Mass	137.084064 g/mol	[1]
Topological Polar Surface Area	25.2 Å ²	[2]

Experimental Protocols

Synthesis of 2-(Furan-2-yl)-1-tosylpyrrolidine

The synthesis of **2-(Furan-2-yl)-1-tosylpyrrolidine** can be achieved through the tosylation of the secondary amine, 2-(Furan-2-yl)pyrrolidine, with p-toluenesulfonyl chloride (TsCl) in the presence of a base. This is a standard procedure for the protection of secondary amines.

Materials:

- 2-(Furan-2-yl)pyrrolidine
- p-Toluenesulfonyl chloride (TsCl)
- Triethylamine (TEA) or Pyridine

- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

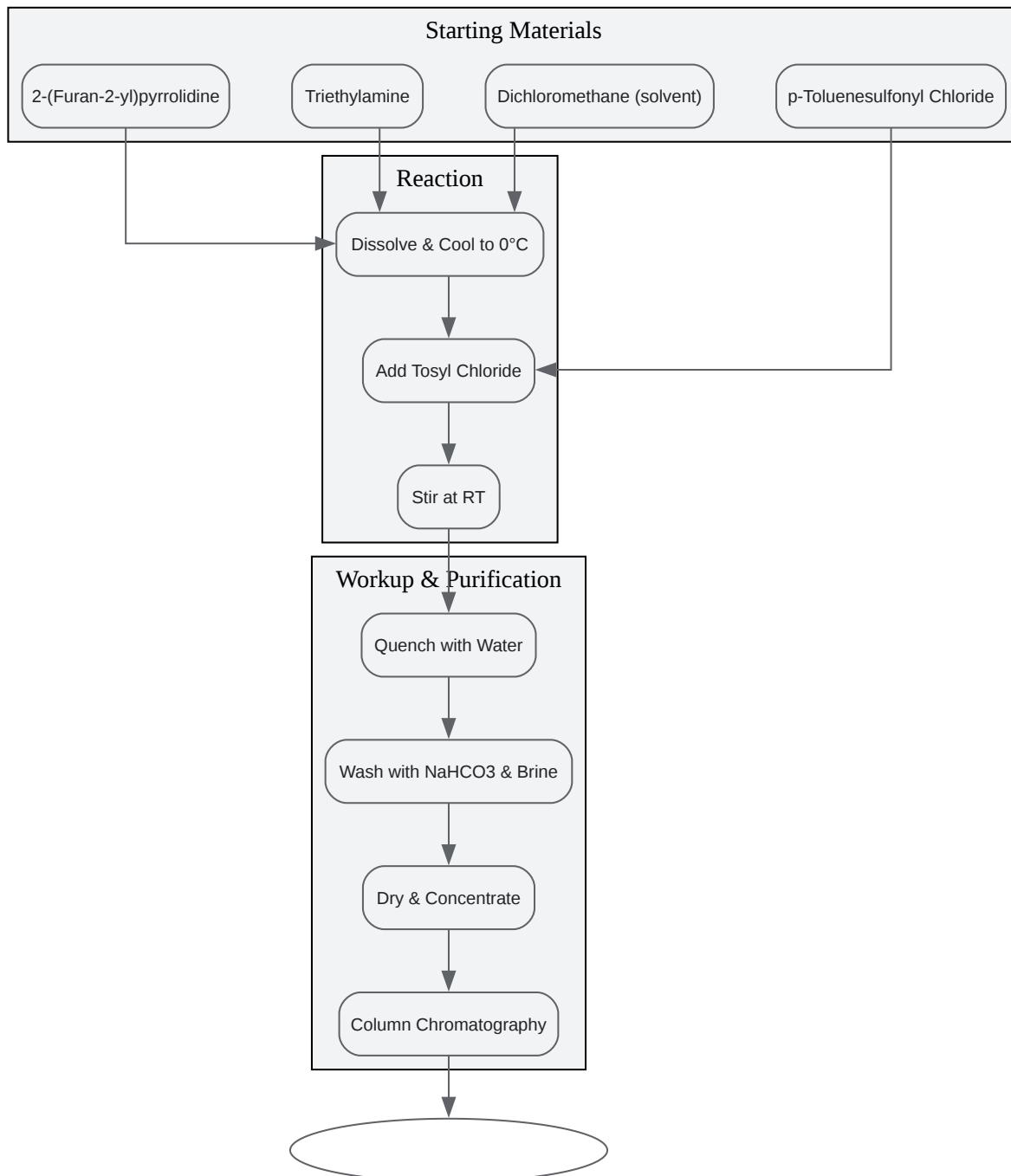
Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve 2-(Furan-2-yl)pyrrolidine (1.0 equivalent) in anhydrous dichloromethane (DCM).
- Addition of Base: Add triethylamine (1.5 equivalents) to the solution. The base acts as a scavenger for the hydrochloric acid byproduct.
- Cooling: Cool the reaction mixture to 0 °C in an ice bath with continuous stirring.
- Addition of Tosyl Chloride: Slowly add a solution of p-toluenesulfonyl chloride (1.2 equivalents) in anhydrous DCM to the cooled reaction mixture.
- Reaction: Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup:
 - Once the reaction is complete, quench the reaction by adding water.

- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
- Separate the organic layer and dry it over anhydrous MgSO_4 or Na_2SO_4 .
- Purification:
 - Filter the drying agent and concentrate the organic layer under reduced pressure using a rotary evaporator.
 - The crude product can be purified by column chromatography on silica gel to yield pure **2-(Furan-2-yl)-1-tosylpyrrolidine**.

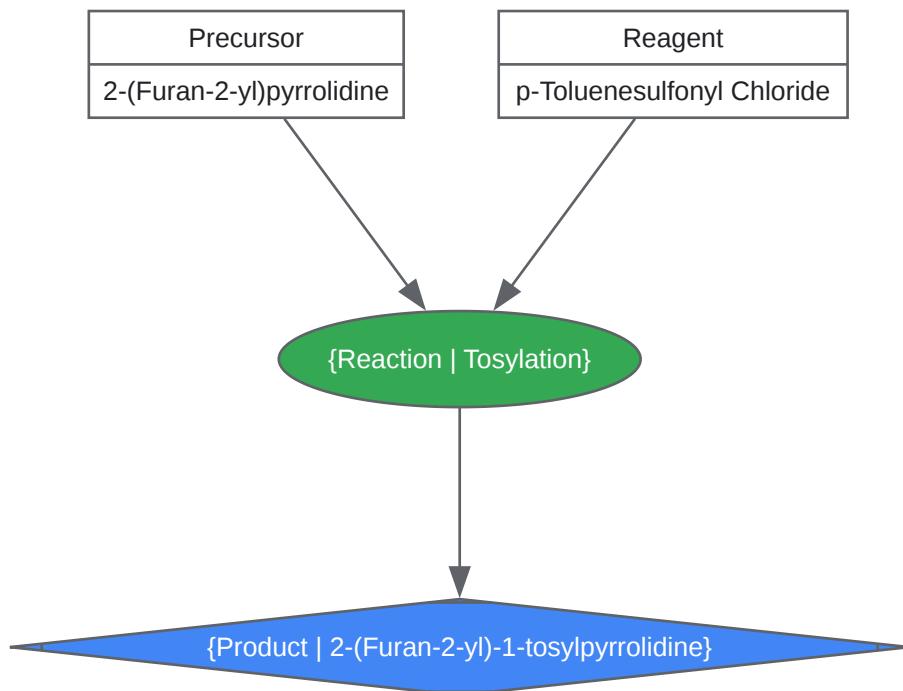
Visualizations

Experimental Workflow for the Synthesis of **2-(Furan-2-yl)-1-tosylpyrrolidine**

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Caption: Synthetic workflow for **2-(Furan-2-yl)-1-tosylpyrrolidine**.

Logical Relationship of Synthesis Components



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References

- 1. 2-(Furan-2-yl)pyrrolidine | C8H11NO | CID 3675988 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. CAS No.90086-89-8 | 2-(furan-2-yl)pyrrolidine | chem960.com [chem960.com]
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